Spectroscopic Data of Methyl 3-ethynylbenzoate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 3-ethynylbenzoate*
CAS No.:	*10602-06-9*
Cat. No.:	*B077062*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Methyl 3-ethynylbenzoate** (CAS No. 10602-06-9). Designed for researchers, scientists, and professionals in drug development, this document offers a detailed analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. The guide emphasizes the causal relationships behind experimental choices and provides self-validating protocols, ensuring both technical accuracy and practical applicability.

Introduction

Methyl 3-ethynylbenzoate is a bifunctional molecule featuring a benzene ring substituted with an electron-withdrawing methyl ester group and a sterically unassuming yet chemically versatile ethynyl group. This unique combination of functionalities makes it a valuable building block in organic synthesis, particularly in the construction of complex aromatic systems through cross-coupling reactions like the Sonogashira coupling. Its application extends to the synthesis of novel pharmaceutical compounds and advanced materials. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for monitoring its transformations in chemical reactions.

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This guide provides a detailed examination of the ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry data of **Methyl 3-ethynylbenzoate**. Where experimental data is not publicly available, high-quality predicted data is presented and analyzed in the context of experimental data from closely related structural analogs to provide a robust and reliable interpretation.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

Proton NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

^{1}H NMR Spectral Data

The experimental ^{1}H NMR spectrum of **Methyl 3-ethynylbenzoate** was obtained in deuterated chloroform ($CDCl_3$) at 400 MHz. The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
8.17	t, J = 1.5 Hz	1H	H-2
8.00 - 8.03	m	1H	H-6
7.66	dt, J = 7.7, 1.4 Hz	1H	H-4
7.41	td, J = 7.8, 0.4 Hz	1H	H-5
3.93	s	3H	$-OCH_3$
3.12	s	1H	C≡C-H

Experimental Protocol: ^{1}H NMR Spectroscopy

Objective: To obtain a high-resolution ^{1}H NMR spectrum of **Methyl 3-ethynylbenzoate** for structural confirmation.

Materials:

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- **Methyl 3-ethynylbenzoate** (sample)
- Deuterated chloroform ($CDCl_3$) with 0.03% v/v TMS
- 5 mm NMR tube
- Pipettes

Instrumentation:

- 400 MHz NMR Spectrometer

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **Methyl 3-ethynylbenzoate** in 0.6-0.7 mL of $CDCl_3$ containing TMS in a clean, dry vial.
- Transfer to NMR Tube: Using a pipette, transfer the solution to a 5 mm NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer's probe.
- Locking and Shimming: Lock the spectrometer on the deuterium signal of $CDCl_3$. Perform automatic or manual shimming to optimize the magnetic field homogeneity.
- Acquisition: Acquire the ^1H NMR spectrum using standard acquisition parameters. A sufficient number of scans (e.g., 8-16) should be averaged to obtain a good signal-to-noise ratio.
- Processing: Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction.
- Analysis: Calibrate the spectrum using the TMS signal at 0.00 ppm. Integrate the signals and determine the chemical shifts and coupling constants.

Interpretation of the ^1H NMR Spectrum

The ^1H NMR spectrum of **Methyl 3-ethynylbenzoate** displays distinct signals corresponding to the aromatic, methyl ester, and acetylenic protons.

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- Aromatic Region (7.41-8.17 ppm): The four protons on the benzene ring appear as distinct multiplets due to their different chemical environments and spin-spin coupling.
    - The proton at the 2-position (H-2), situated between the two electron-withdrawing groups, is the most deshielded and appears as a triplet at 8.17 ppm with a small coupling constant (J = 1.5 Hz), consistent with meta-coupling to H-4 and H-6.
    - The proton at the 6-position (H-6) appears as a multiplet around 8.00-8.03 ppm.
    - The proton at the 4-position (H-4) is observed as a doublet of triplets at 7.66 ppm, showing ortho-coupling to H-5 and meta-coupling to H-2 and H-6.
    - The proton at the 5-position (H-5) appears as a triplet of doublets at 7.41 ppm, indicative of ortho-coupling to H-4 and H-6 and a smaller meta-coupling.
- Methyl Ester Protons (3.93 ppm): The three protons of the methyl ester group ($-OCH_3$) appear as a sharp singlet at 3.93 ppm, as they are chemically equivalent and have no adjacent protons to couple with.
- Acetylenic Proton (3.12 ppm): The terminal acetylenic proton (-C≡C-H) gives a sharp singlet at 3.12 ppm. This chemical shift is characteristic of a terminal alkyne proton and its singlet nature indicates no coupling to other protons.

Figure 1. Structure of **Methyl 3-ethynylbenzoate** with proton numbering.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides valuable information about the carbon framework of a molecule. Due to the low natural abundance of the ^{13}C isotope, spectra are typically acquired with proton decoupling.

^{13}C NMR Spectral Data (Predicted)

The following ^{13}C NMR spectral data for **Methyl 3-ethynylbenzoate** is predicted using advanced computational algorithms and is presented alongside experimental data for the

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analogous compounds, methyl benzoate and 3-ethynylbenzoic acid, for comparative analysis. The chemical shifts (δ) are in ppm relative to TMS.

Carbon Atom	Predicted Chemical Shift (δ, ppm) - Methyl 3-ethynylbenzoate	Experimental Chemical Shift (δ, ppm) - Methyl Benzoate	Experimental Chemical Shift (δ, ppm) - 3-Ethynylbenzoic Acid
C=O	166.1	~167	~167
C-1	130.5	~130	~131
C-2	133.8	~130	~134
C-3	122.9	~128	~123
C-4	137.2	~133	~138
C-5	129.0	~128	~129
C-6	130.1	~130	~130
-OCH_3	52.4	~52	-
-C≡CH	82.5	-	~83
-C≡CH	78.1	-	~78

Experimental Protocol: ^{13}C NMR Spectroscopy

Objective: To obtain a proton-decoupled ^{13}C NMR spectrum of **Methyl 3-ethynylbenzoate** to identify all unique carbon environments.

Materials:

- **Methyl 3-ethynylbenzoate** (sample)
- Deuterated chloroform ($CDCl_3$)
- 5 mm NMR tube

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- Pipettes

Instrumentation:

- 100 MHz NMR Spectrometer (for ^{13}C)

Procedure:

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg in 0.6-0.7 mL of $CDCl_3$.
- Transfer to NMR Tube: Transfer the solution to a 5 mm NMR tube.
- Instrument Setup: Insert the sample into the spectrometer.
- Locking and Shimming: Lock onto the deuterium signal of $CDCl_3$ and shim the magnetic field.
- Acquisition: Acquire the ^{13}C spectrum using a standard pulse program with proton decoupling (e.g., zgpg30). A larger number of scans (e.g., 256 or more) is typically required due to the low natural abundance of ^{13}C.
- Processing: Apply Fourier transform, phase correction, and baseline correction to the FID.
- Analysis: Reference the spectrum to the central peak of the $CDCl_3$ triplet at 77.16 ppm. Identify the chemical shifts of all carbon signals.

Interpretation of the ^{13}C NMR Spectrum (Predicted)

The predicted ^{13}C NMR spectrum of **Methyl 3-ethynylbenzoate** shows ten distinct signals, corresponding to the ten carbon atoms in the molecule.

- Carbonyl Carbon (166.1 ppm): The ester carbonyl carbon is the most deshielded, appearing at a characteristic downfield shift. This is consistent with the experimental value for methyl benzoate.
- Aromatic Carbons (122.9-137.2 ppm): The six aromatic carbons give rise to six distinct signals due to the lack of symmetry. The carbon attached to the ethynyl group (C-3) and the

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carbon attached to the ester group (C-1) are quaternary and typically have lower intensities. The chemical shifts are influenced by the electronic effects of the substituents. The predicted shifts are in good agreement with the expected regions for substituted benzene rings.

- Methyl Ester Carbon (52.4 ppm): The carbon of the methyl group appears at a typical upfield position for an sp^3-hybridized carbon attached to an oxygen atom. This aligns well with the experimental value for methyl benzoate.

- Alkyne Carbons (78.1 and 82.5 ppm): The two sp-hybridized carbons of the ethynyl group appear in the characteristic alkyne region of the spectrum. The terminal, protonated carbon is predicted at a slightly more upfield position (78.1 ppm) compared to the internal carbon attached to the aromatic ring (82.5 ppm). These values are consistent with those observed for 3-ethynylbenzoic acid.

Figure 2. Predicted ^{13}C NMR chemical shift regions for **Methyl 3-ethynylbenzoate**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

IR Spectral Data (Predicted)

The predicted IR spectrum of **Methyl 3-ethynylbenzoate** shows several characteristic absorption bands. The data is compared with the known IR absorptions of methyl benzoate and 3-ethynylbenzoic acid.

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~3300	Strong, sharp	≡C-H stretch
~3050	Medium	Aromatic C-H stretch
~2960	Medium	Aliphatic C-H stretch (-OCH_3)
~2110	Medium, sharp	C≡C stretch
~1725	Strong, sharp	C=O stretch (ester)
~1600, ~1480	Medium	Aromatic C=C stretch
~1280	Strong	C-O stretch (ester)

Experimental Protocol: IR Spectroscopy

Objective: To obtain an IR spectrum of **Methyl 3-ethynylbenzoate** to identify its key functional groups.

Materials:

- **Methyl 3-ethynylbenzoate** (sample)
- Salt plates (NaCl or KBr) or an ATR accessory
- Solvent for cleaning (e.g., acetone, isopropanol)

Instrumentation:

- Fourier Transform Infrared (FTIR) Spectrometer

Procedure (using an ATR accessory):

- Background Scan: Ensure the ATR crystal is clean and run a background spectrum.
- Sample Application: Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added.

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- Cleaning: Clean the ATR crystal thoroughly with an appropriate solvent.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Interpretation of the IR Spectrum (Predicted)

The predicted IR spectrum of **Methyl 3-ethynylbenzoate** provides clear evidence for its key functional groups.

- ≡C-H Stretch (~3300 cm^{-1}): A strong, sharp peak in this region is a definitive indicator of a terminal alkyne. This is a key feature distinguishing it from internal alkynes.
- C-H Stretches (~3050 and ~2960 cm^{-1}): The absorptions just above 3000 cm^{-1} are characteristic of aromatic C-H stretching vibrations. The peak around 2960 cm^{-1} corresponds to the C-H stretching of the methyl ester group.
- C≡C Stretch (~2110 cm^{-1}): A medium, sharp absorption in this region is characteristic of a carbon-carbon triple bond stretch. The intensity is moderate because it is a terminal alkyne.
- C=O Stretch (~1725 cm^{-1}): A very strong and sharp absorption here is characteristic of the carbonyl group of the ester. Its position indicates conjugation with the aromatic ring.
- Aromatic C=C Stretches (~1600, ~1480 cm^{-1}): These medium intensity absorptions are typical for the C=C stretching vibrations within the benzene ring.
- C-O Stretch (~1280 cm^{-1}): A strong absorption in this region is due to the C-O single bond stretching of the ester group.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and separates the ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and fragmentation pattern of a compound.

Mass Spectrometry Data (Predicted)

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The predicted electron ionization (EI) mass spectrum of **Methyl 3-ethynylbenzoate** is expected to show the following key fragments. The molecular formula is $C_{10}H_8O_2$, with a molecular weight of 160.17 g/mol .

m/z	Predicted Relative Intensity	Identity of Fragment
160	High	$[M]^{+\cdot}$ (Molecular Ion)
129	Very High	$[M - OCH_3]^+$
101	Medium	$[M - COOCH_3]^+$
75	Medium	$[C_6H_3]^+$

Experimental Protocol: Mass Spectrometry

Objective: To obtain a mass spectrum of **Methyl 3-ethynylbenzoate** to determine its molecular weight and fragmentation pattern.

Materials:

- **Methyl 3-ethynylbenzoate** (sample)
- Volatile solvent (e.g., methanol, dichloromethane)

Instrumentation:

- Gas Chromatograph-Mass Spectrometer (GC-MS) with an EI source.

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile solvent.
- Injection: Inject a small volume (e.g., 1 µL) of the solution into the GC inlet. The GC will separate the sample from the solvent and introduce it into the mass spectrometer.
- Ionization: In the ion source, molecules are bombarded with high-energy electrons (typically 70 eV) to form positively charged ions (molecular ions) and fragment ions.

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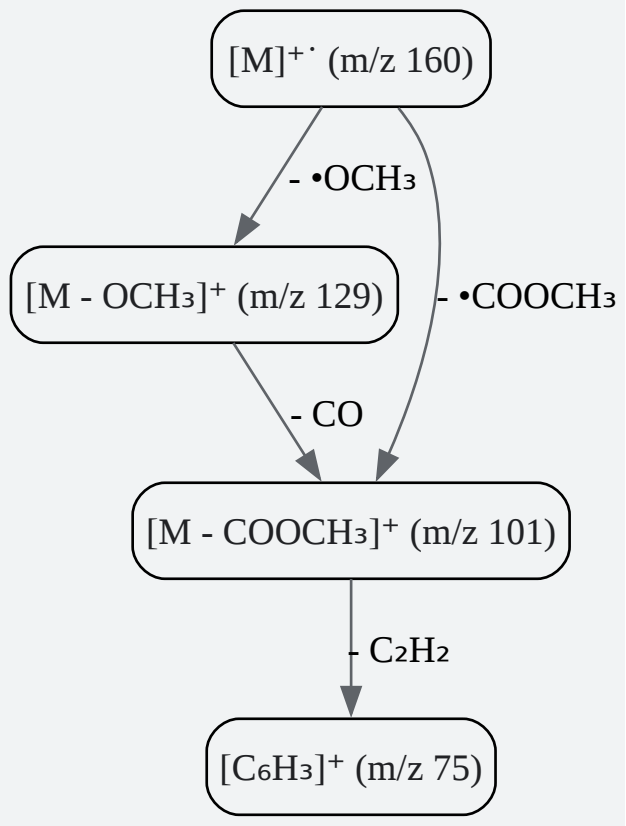
- Mass Analysis: The ions are accelerated and separated by the mass analyzer (e.g., a quadrupole) based on their m/z ratio.
- Detection: The detector records the abundance of each ion.
- Analysis: The resulting mass spectrum is a plot of relative intensity versus m/z. Identify the molecular ion peak and the major fragment ions.

Interpretation of the Mass Spectrum (Predicted)

The predicted mass spectrum of **Methyl 3-ethynylbenzoate** will be dominated by fragmentation pathways characteristic of aromatic esters.

- Molecular Ion Peak (m/z 160): The peak corresponding to the intact molecule with one electron removed should be clearly visible, confirming the molecular weight.
- Loss of a Methoxy Radical (m/z 129): The most abundant fragment is expected to be from the loss of the methoxy radical ($\bullet OCH_3$) from the molecular ion, resulting in a stable acylium ion. This is a very common fragmentation pathway for methyl esters.
- Loss of the Carbomethoxy Group (m/z 101): Loss of the entire carbomethoxy group ($\bullet COOCH_3$) would lead to the formation of an ethynylbenzene cation.
- Further Fragmentation (m/z 75): The acylium ion at m/z 129 can lose a molecule of carbon monoxide (CO) to give a fragment at m/z 101, which can then undergo further fragmentation. The peak at m/z 75 likely corresponds to the loss of acetylene from the m/z 101 fragment.

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Figure 3. Predicted major fragmentation pathways for **Methyl 3-ethynylbenzoate**.

Conclusion

This technical guide has provided a comprehensive analysis of the spectroscopic data for **Methyl 3-ethynylbenzoate**. The combination of experimental ^{1}H NMR data with high-quality predicted ^{13}C NMR, IR, and mass spectra, supported by experimental data from structural analogs, offers a robust and reliable characterization of this important synthetic building block. The detailed interpretations and experimental protocols herein serve as a valuable resource for researchers in the fields of organic synthesis, medicinal chemistry, and materials science, facilitating the confident identification and utilization of **Methyl 3-ethynylbenzoate** in their scientific endeavors.

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